

# NVS-VHL720: A Technical Overview of a Novel Molecular Glue Degradator

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## Compound of Interest

Compound Name: NVS-VHL720

Cat. No.: B12370099

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**NVS-VHL720** is a small-molecule molecular glue degrader that selectively targets cysteine dioxygenase 1 (CDO1) for proteasomal degradation.[1][2][3][4] This document provides a comprehensive technical guide to **NVS-VHL720**, including its mechanism of action, key quantitative data, detailed experimental protocols, and visual representations of its operational pathways.

## Core Mechanism of Action

**NVS-VHL720** functions by inducing proximity between the Von Hippel-Lindau (VHL) E3 ubiquitin ligase complex and CDO1.[5][6][7] Unlike traditional inhibitors, **NVS-VHL720** does not bind to an active site to inhibit protein function. Instead, it acts as a "molecular glue," creating a novel protein-protein interaction. This induced interaction leads to the polyubiquitination of CDO1 by the VHL complex, marking it for degradation by the proteasome. This targeted degradation of CDO1 offers a promising therapeutic strategy in relevant disease contexts.

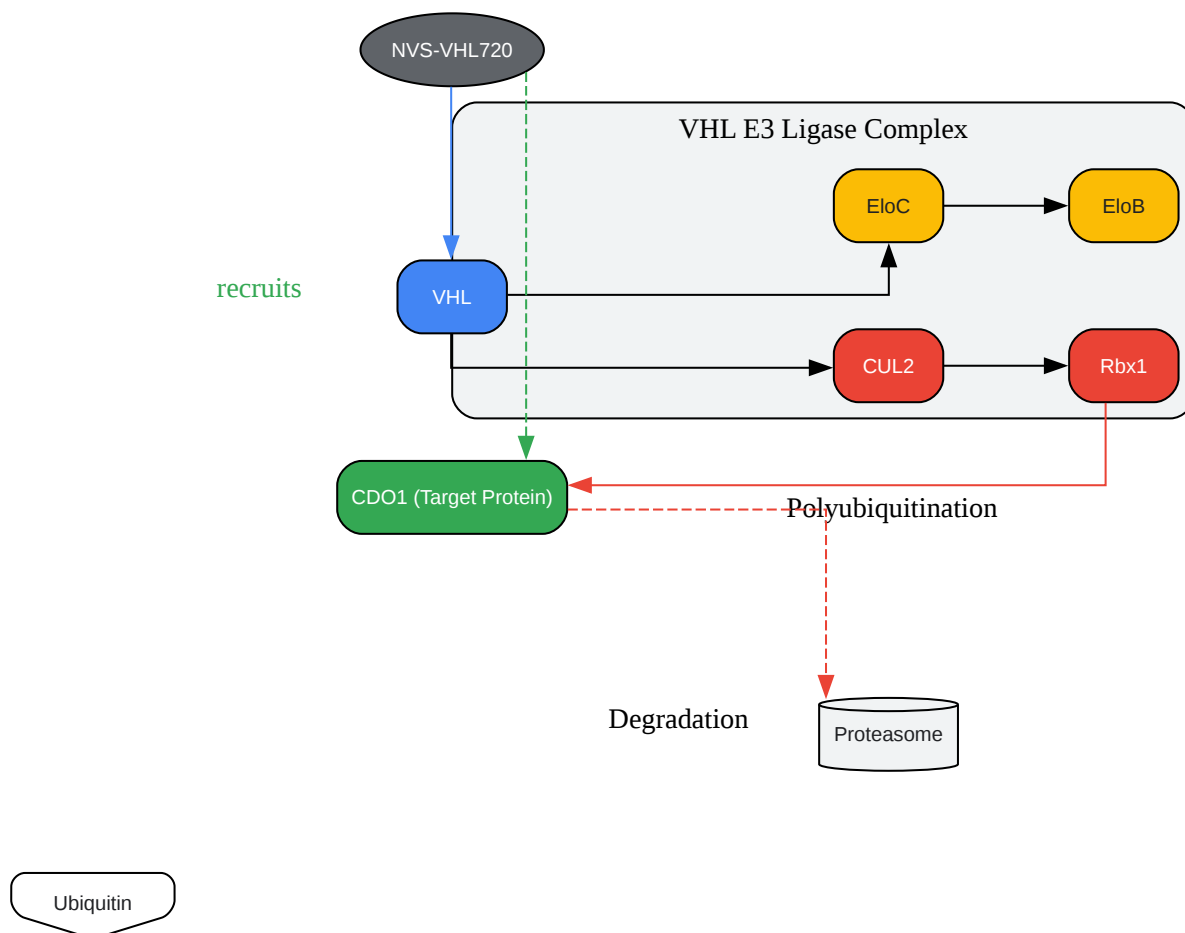
## Quantitative Data Summary

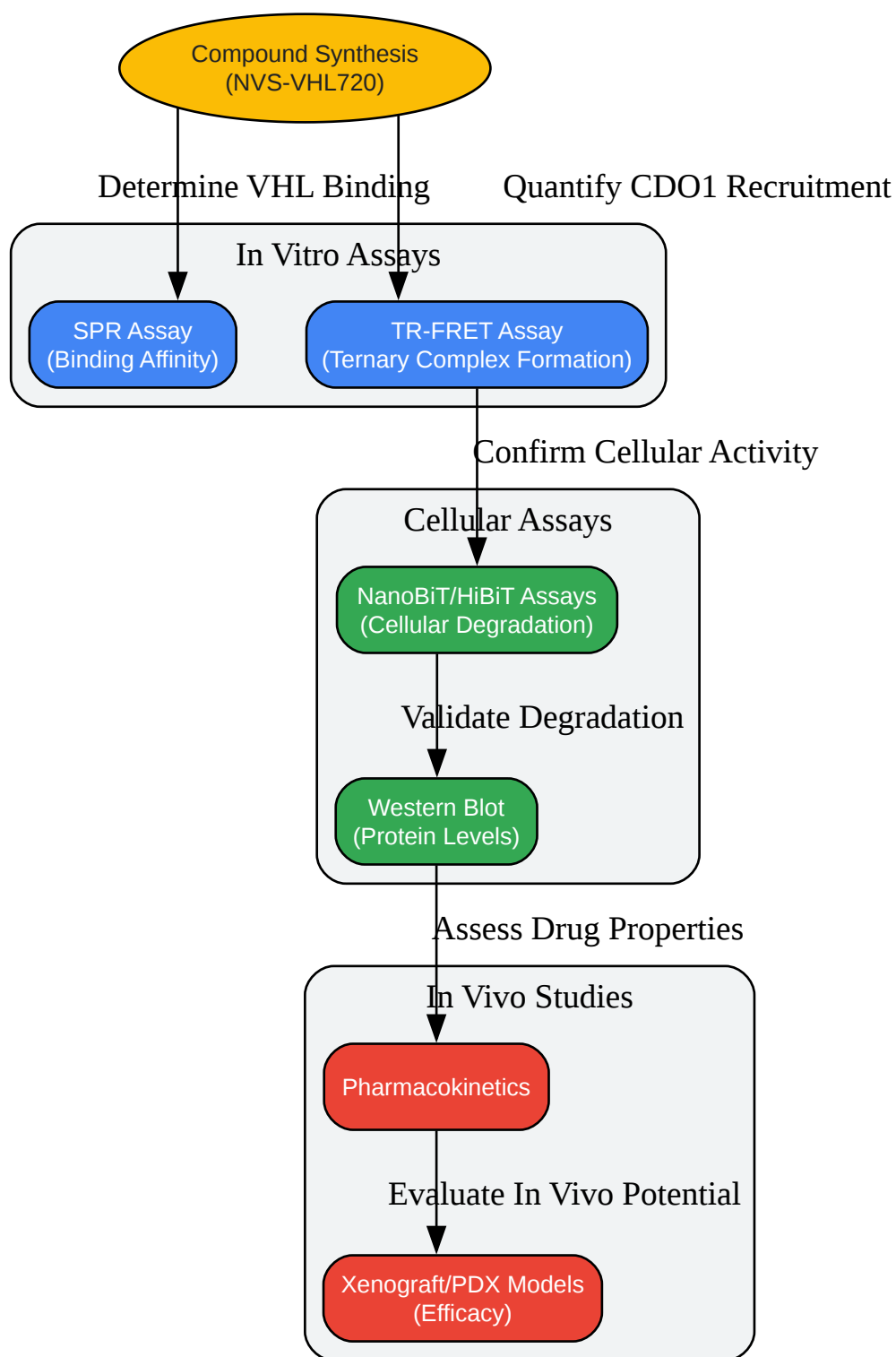
The following tables summarize the key in vitro and cellular performance metrics of **NVS-VHL720**.

Parameter	Value	Assay	Reference
CDO1 Recruitment (AC50)	71 nM	TR-FRET	[2]
VHL Binding (KD)	72 nM	SPR	[2]
CDO1 Degradation (absDC50)	8 nM	HEK293T cells	[2]
Maximum CDO1 Degradation	98%	HEK293T cells	[2]

## Signaling Pathway

The following diagram illustrates the mechanism of action of **NVS-VHL720** in inducing the degradation of CDO1.





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